

Microbial Metabolic Profiling: A Comparative Analysis of Cinnamic Acid Biotransformation

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Compound of Interest

Compound Name: Cinnamic Acid

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For researchers, scientists, and drug development professionals, understanding the metabolic fate of bioactive compounds like **cinnamic acid** in different microbial systems is crucial for applications ranging from the production of valuable chemicals to the assessment of gut microbiome activity. This guide provides an objective comparison of how three prominent microbial strains—*Escherichia coli*, *Saccharomyces cerevisiae*, and *Pseudomonas putida*—metabolize **cinnamic acid**, supported by experimental data and detailed methodologies.

Comparative Analysis of Cinnamic Acid Metabolism

The biotransformation of **cinnamic acid** by microorganisms can lead to a variety of valuable aromatic compounds. The efficiency and the specific metabolic products are highly dependent on the microbial strain and its inherent or engineered enzymatic machinery. Below is a summary of key metabolic conversions and reported product titers in genetically engineered strains of *E. coli*, *S. cerevisiae*, and *P. putida*.

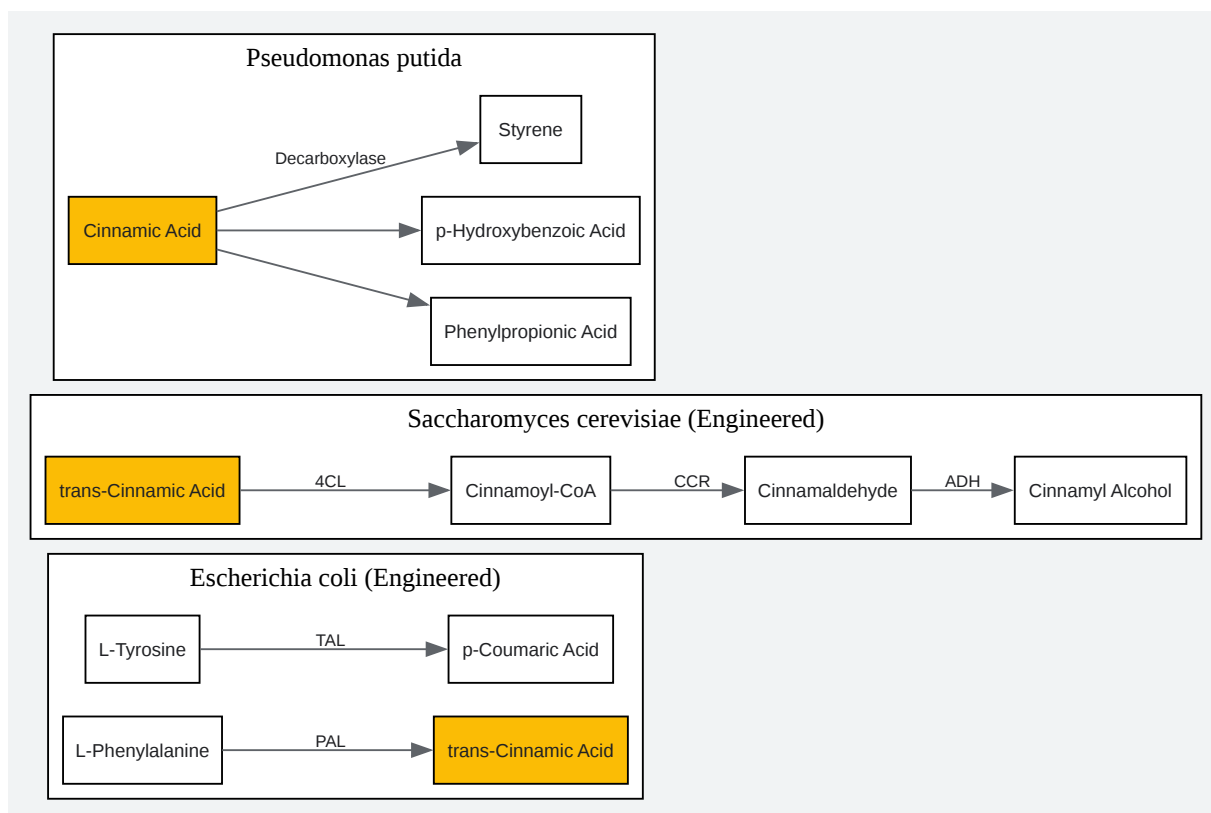
Microbial Strain	Key Enzyme(s) Expressed	Substrate	Product(s)	Titer/Yield	Reference
Escherichia coli	Phenylalanine Ammonia Lyase (PAL) from Rhodotorula glutinis	L-Phenylalanine	trans-Cinnamic acid	5 g/L	[1]
Escherichia coli	Phenylalanine Ammonia Lyase (PAL) from Rhodotorula glutinis	L-Tyrosine	p-Coumaric acid	525 mg/L	[1]
Escherichia coli	Phenylalanine/Tyrosine Ammonia Lyase (PAL/TAL) from R. glutinis, DAHP synthase, Transketolase	Glucose, Xylose, Arabinose	p-Hydroxycinnamic acid (pHCA)	974 mg/L from glucose	[2]
Saccharomyces cerevisiae	Phenylalanine Ammonia Lyase (PAL) from Photorhabdus luminescens	Glucose	trans-Cinnamic acid	Not specified	[3][4]

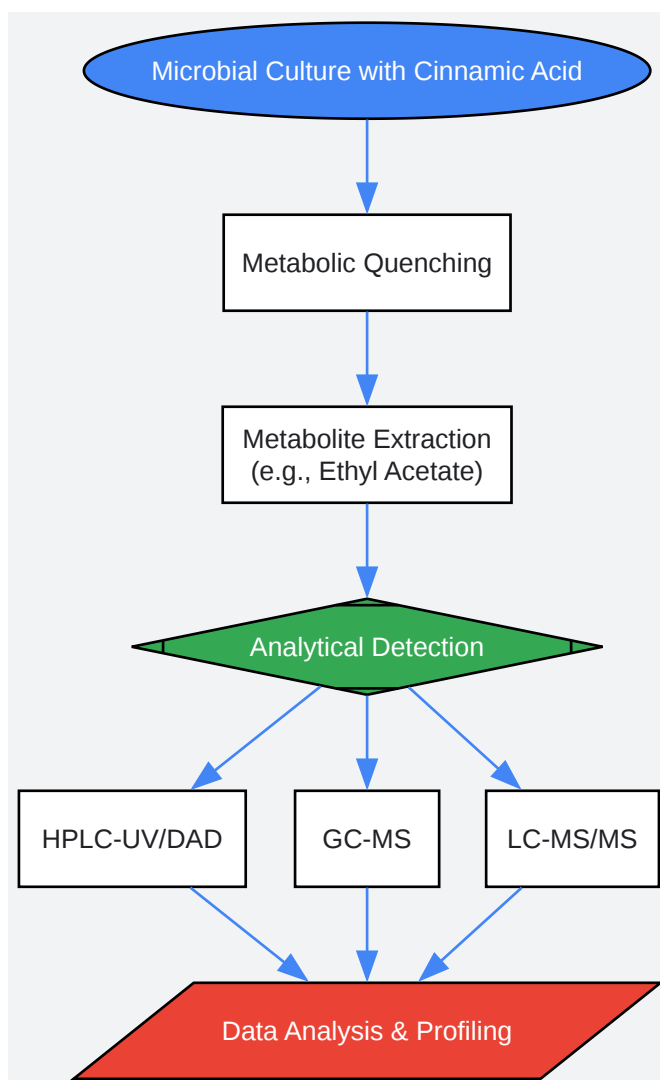
Saccharomyces cerevisiae	Phenylalanine Ammonia Lyase 2 (AtPAL2), Aryl Carboxylic Acid Reductase (acar), Phosphopantetheinyl Transferase (entD)	Cinnamic acid or Glucose	Cinnamaldehyde, Cinnamyl alcohol, Hydrocinnamyl alcohol	Not specified
Pseudomonas putida	Phenylalanine Ammonia Lyase (PAL) from Rhodospirillum rubrum	Glucose	trans-Cinnamate	up to 200 mg/L
Pseudomonas putida	Phenylalanine Ammonia Lyase (pal), trans-Cinnamic Acid Decarboxylase (psc1)	L-Phenylalanine	Styrene	> 220 mg/L

Stenotrophomonas sp. TRMK2	Cinnamate reductase, 3-phenylpropionic acid hydroxylase, etc.	Cinnamic acid	3-Phenylpropionic acid, 3-(4-Hydroxyphenyl) propionic acid, 4-Hydroxybenzoic acid, Protocatechuate	5 mM cinnamic acid completely utilized in 18h

Metabolic Pathways and Experimental Workflow

The metabolic pathways for **cinnamic acid** in these microorganisms can be visualized to better understand the flow of intermediates. The following diagrams, generated using Graphviz, illustrate these pathways and a general experimental workflow for their analysis.





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